

Cyclohexanecarbonyl isothiocyanate CAS number and identifiers

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Compound of Interest

Compound Name: *Cyclohexanecarbonyl isothiocyanate*

CAS No.: 27699-51-0

Cat. No.: B3050658

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Technical Monograph: Cyclohexanecarbonyl Isothiocyanate

CAS Number: 27699-51-0 Formula: $C_8H_{11}NOS$ Molecular Weight: 169.24 g/mol [\[1\]](#)

Executive Summary & Chemical Identity

Cyclohexanecarbonyl isothiocyanate is a highly reactive acyl isothiocyanate characterized by a cyclohexane ring attached to a carbonyl-isothiocyanate moiety ($-C(=O)-N=C=S$). Unlike alkyl isothiocyanates (e.g., cyclohexyl isothiocyanate), the presence of the carbonyl group significantly enhances the electrophilicity of the isothiocyanate carbon, making it a "privileged building block" in medicinal chemistry.

It serves primarily as a versatile intermediate for the synthesis of N-acyl thioureas, which are precursors to bioactive heterocycles including thiohydantoins, pyrimidines, and thiazoles.[\[2\]](#)

Critical Identifier Distinction

WARNING: Do not confuse with Cyclohexyl Isothiocyanate (CAS 1122-82-3).

- **Cyclohexanecarbonyl isothiocyanate** (CAS 27699-51-0): Contains a C=O group.[3] Highly sensitive to hydrolysis. Used for acyl-thiourea synthesis.[4]
- Cyclohexyl isothiocyanate (CAS 1122-82-3): Lacks the C=O group.[5] More stable. Used for standard thiourea synthesis.

Physiochemical Data Table

Property	Value	Notes
CAS Registry Number	27699-51-0	Verified Identifier
IUPAC Name	Cyclohexanecarbonyl isothiocyanate	
SMILES	<chem>C1CCCCC1C(=O)N=C=S</chem>	
Molecular Formula	C ₈ H ₁₁ NOS	
Physical State	Liquid (at RT)	Often pale yellow
Boiling Point	~108-110 °C (at 10 mmHg)	Predicted/Analogous
Density	~1.12 g/cm ³	Predicted
Solubility	DCM, Chloroform, Acetone, THF	Reacts violently with water/alcohols

Synthesis & Production Protocols

The synthesis of **cyclohexanecarbonyl isothiocyanate** relies on the nucleophilic substitution of cyclohexanecarbonyl chloride with a thiocyanate salt. This reaction is thermodynamically driven but requires strict anhydrous conditions to prevent hydrolysis.

Mechanistic Causality

The reaction proceeds via the attack of the thiocyanate anion () on the acyl chloride.

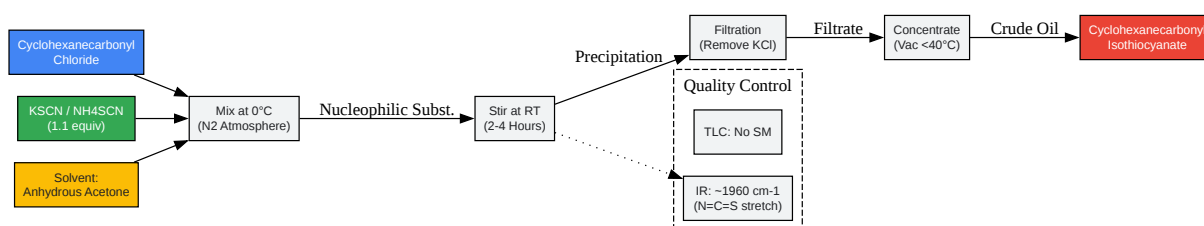
- Choice of Salt: Potassium thiocyanate (KSCN) or Ammonium thiocyanate () are preferred due to solubility profiles in polar aprotic solvents.
- Phase Transfer Catalysis (PTC): If using non-polar solvents (benzene/toluene), a PTC like PEG-400 or TDA-1 is required to solubilize the thiocyanate anion, enhancing reaction rate and yield.
- Solvent Selection: Acetone is the standard solvent because it dissolves both the acyl chloride and the thiocyanate salt, facilitating a homogeneous reaction, though it requires filtration of the byproduct (KCl/NH₄Cl).

Standard Operating Procedure (SOP)

Scale: 10 mmol basis Pre-requisites: Oven-dried glassware, Nitrogen atmosphere.

- Preparation: Dissolve Potassium Thiocyanate (1.1 equiv, 11 mmol) in anhydrous Acetone (20 mL).
- Addition: Cool the solution to 0°C. Add Cyclohexanecarbonyl chloride (1.0 equiv, 10 mmol) dropwise over 15 minutes.
 - Why: Exothermic reaction control prevents polymerization or decomposition.
- Reaction: Allow the mixture to warm to room temperature and stir for 2–4 hours.
 - Monitoring: Monitor by TLC (disappearance of acid chloride) or IR (appearance of broad -N=C=S peak at ~1960 cm⁻¹).
- Work-up: Filter off the precipitated Potassium Chloride (KCl) solid.
- Isolation: Concentrate the filtrate under reduced pressure (rotary evaporator) at <40°C.
 - Note: The product is heat-sensitive. Avoid high temperatures.
- Purification: Vacuum distillation is recommended for high purity, though the crude oil is often pure enough (>90%) for subsequent steps.

Synthesis Workflow Diagram



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Caption: Synthesis of **Cyclohexanecarbonyl Isothiocyanate** via acyl chloride substitution.

Reactivity & Synthetic Utility

Cyclohexanecarbonyl isothiocyanate is an ambident electrophile. The electron-withdrawing carbonyl group makes the isothiocyanate carbon highly susceptible to nucleophilic attack.^{[2][4]}

Primary Reaction: Acyl Thiourea Formation

The most common application is the reaction with primary or secondary amines to form N-cyclohexanecarbonyl-N'-substituted thioureas.

- Mechanism: The amine lone pair attacks the central carbon of the isothiocyanate group.^[2]
- Selectivity: Unlike alkyl isothiocyanates, the resulting acyl thiourea possesses an acidic proton (on the amide nitrogen), allowing for further manipulation (e.g., complexation with metals).

Heterocycle Synthesis (Cyclization)

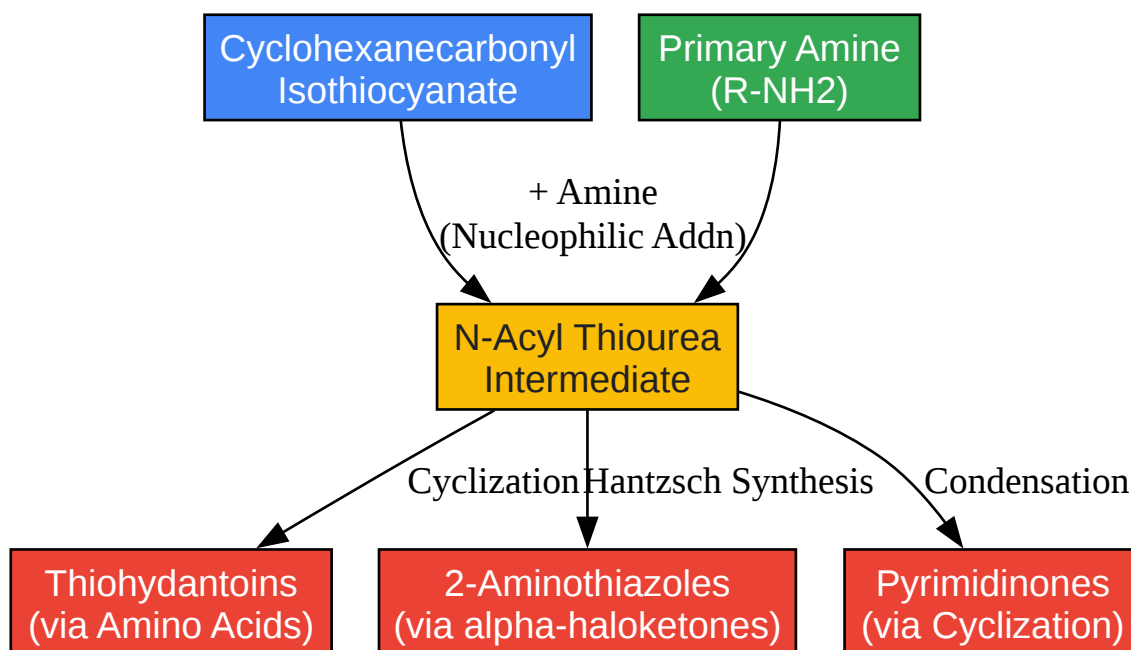
The resulting acyl thioureas are precursors for "drug-like" heterocycles:

- 2-Aminothiazoles: Reaction with

-haloketones.

- Thiohydantoins: Reaction with amino acids.
- Pyrimidinones: Cyclization with amidines or enamines.

Reactivity Pathway Diagram



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Caption: Divergent synthetic pathways starting from **Cyclohexanecarbonyl Isothiocyanate**.

Applications in Drug Discovery

Researchers utilize this specific isothiocyanate to introduce the cyclohexyl pharmacophore linked via a thiourea or amide bridge.

Bioactive Scaffolds

- Anticonvulsants: Acyl thiourea derivatives are structural isosteres of barbiturates and hydantoins. The lipophilic cyclohexane ring enhances Blood-Brain Barrier (BBB) permeability.
- Antimicrobials: The thiourea moiety (

) acts as a chelator for metal ions essential to bacterial enzymes.

- Urease Inhibitors: Cyclohexanecarbonyl derivatives have been explored for inhibiting urease (*Helicobacter pylori* targets), where the carbonyl-thiourea motif mimics the transition state of urea hydrolysis.

Handling & Safety (MSDS Summary)

Signal Word: DANGER

- Hazard Statements:
 - H314: Causes severe skin burns and eye damage.[6][7][8][9]
 - H334: May cause allergy or asthma symptoms or breathing difficulties if inhaled (Sensitizer).[9]
 - Lachrymator: Potent tear-inducing agent.[7]
- Storage:
 - Store at 2–8°C.
 - Moisture Sensitive: Hydrolyzes to cyclohexanecarbonyl amine and COS/CO₂. Keep under Argon/Nitrogen.[10]

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